

Personal protective equipment for handling Boc-Aminoxy-PEG4-OH

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Boc-Aminoxy-PEG4-OH

Cat. No.: B611196 Get Quote

Essential Safety and Handling Guide for Boc- Aminoxy-PEG4-OH

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-Aminoxy-PEG4-OH**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Chemical and Physical Properties

A summary of the known quantitative data for **Boc-Aminoxy-PEG4-OH** is presented below. Note that some physical properties for this specialized reagent are not widely reported.



Property	Value	Source
Chemical Name	tert-butyl (2-(2-(2- hydroxyethoxy)ethoxy)ethoxy) ethoxy)carbamate	MedKoo Biosciences[1]
Synonyms	Boc-Aminooxy-PEG4-OH, t- Boc-Aminooxy-PEG4-alcohol	LookChem[2], BroadPharm[3]
CAS Number	918132-14-6	MedKoo Biosciences[1], BroadPharm[3]
Molecular Formula	C13H27NO7	MedKoo Biosciences, BroadPharm
Molecular Weight	309.36 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage Temperature	Short term (days to weeks): 0 - 4 °C. Long term (months to years): -20 °C	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences

Operational and Disposal Plans Personal Protective Equipment (PPE)

When handling **Boc-Aminoxy-PEG4-OH**, a comprehensive PPE strategy is the first line of defense against potential exposure.



PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant nitrile rubber gloves.	Prevents skin contact with the chemical.
Body Protection	A standard, full-sleeved laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if ventilation is inadequate.	Avoids inhalation of any potential vapors or aerosols.

Step-by-Step Handling Procedures

Proper handling techniques are critical to minimize exposure and maintain the quality of the compound.

- 1. Receiving and Inspection:
- Upon receipt, visually inspect the container for any damage or signs of leakage.
- Verify that the product name and CAS number on the label match the order.
- The product is shipped under ambient temperature as a non-hazardous chemical and is stable for a few weeks during ordinary shipping.

2. Storage:

- Store the compound in a tightly sealed container in a dry, dark, and well-ventilated area.
- For short-term storage (days to weeks), maintain a temperature of 0 4 °C.
- For long-term storage (months to years), store at -20 °C.



- Given its hygroscopic potential, minimize exposure to atmospheric moisture.
- 3. Preparation for Use:
- Before opening, allow the container to equilibrate to room temperature to prevent condensation.
- Handle the compound in a certified chemical fume hood to control potential dust or aerosols.
- Ensure all necessary equipment (spatulas, weigh boats, glassware, etc.) is clean, dry, and readily accessible.
- 4. Weighing and Dissolving:
- Perform all weighing and transfer operations of the solid compound within the chemical fume hood to minimize inhalation risk.
- Use appropriate tools to handle the material and avoid creating dust clouds.
- If dissolving the compound, add the solvent (e.g., DMSO) to the solid slowly to avoid splashing.
- · Close the container tightly after use.

Disposal Plan

- Unused Material: Dispose of unused material and its container as hazardous chemical waste in accordance with local, state, and federal regulations. This should be handled by a licensed professional waste disposal service.
- Contaminated Materials: Personal protective equipment (PPE), absorbent materials from spills, and other solid materials contaminated with Boc-Aminoxy-PEG4-OH should be placed in a designated, labeled hazardous waste container.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or isopropanol). The rinsate must be collected and treated as chemical waste. After triple-rinsing, the container can be disposed of as regular laboratory glass or plastic waste, with the original label defaced.



Experimental Protocols

Preparation of a Stock Solution (Example Protocol)

This protocol provides a general guideline for preparing a stock solution of **Boc-Aminoxy-PEG4-OH**. Adjust concentrations and volumes as required for your specific application.

Materials:

- Boc-Aminoxy-PEG4-OH
- Anhydrous Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

Procedure:

- In a chemical fume hood, weigh the desired amount of Boc-Aminoxy-PEG4-OH into a sterile microcentrifuge tube or vial.
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to achieve the desired stock concentration.
- Securely cap the tube or vial.
- Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath
 may be used to aid dissolution if necessary.
- Label the stock solution clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C for long-term use. For frequent use, small aliquots can be stored at 4°C for short periods. Avoid repeated freeze-thaw cycles.



Decontamination Protocol

In the event of a spill or for routine cleaning of work surfaces, the following decontamination procedure should be followed.

Materials:


- Absorbent pads
- A solution of polyethylene glycol and industrial methylated spirits (PEG/IMS) or a suitable laboratory detergent.
- 70% Ethanol
- Hazardous waste disposal bags or containers

Procedure:

- Containment: If a spill occurs, immediately alert others in the area. Restrict access to the affected area.
- Absorption: Wearing appropriate PPE, cover the spill with absorbent pads, working from the outside in to prevent spreading.
- Cleaning: Once the bulk of the spill is absorbed, clean the contaminated area with a PEG/IMS solution or a laboratory detergent. For routine cleaning of potentially contaminated surfaces, wipe down the area with this solution.
- Rinsing: Wipe the area with a cloth dampened with 70% ethanol.
- Drying: Allow the surface to air dry completely.
- Disposal: Place all contaminated materials (absorbent pads, wipes, gloves, etc.) into a sealed, labeled hazardous waste bag or container for proper disposal.

Workflow and Relationship Diagrams






Click to download full resolution via product page

Caption: Procedural workflow for handling **Boc-Aminoxy-PEG4-OH**.





Click to download full resolution via product page

Caption: Required personal protective equipment for handling **Boc-Aminoxy-PEG4-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medkoo.com [medkoo.com]
- 2. Cas 918132-14-6,t-Boc-Aminoxy-PEG4-alcohol | lookchem [lookchem.com]
- 3. t-Boc-Aminooxy-PEG4-alcohol, 918132-14-6 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-Aminoxy-PEG4-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611196#personal-protective-equipment-for-handling-boc-aminoxy-peg4-oh]





Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com